

An In-depth Technical Guide to Hexaaquaaluminum(III) Bromate

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Compound of Interest

Compound Name: Hexaaquaaluminum(III) bromate

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This technical guide provides a comprehensive overview of the chemical formula, structure, and physicochemical properties of **hexaaquaaluminum(III) bromate**. It includes a summary of crystallographic data, a detailed experimental protocol for its synthesis based on literature, and a visualization of its dissociation in aqueous solution.

Chemical Formula

The chemical formula for **hexaaquaaluminum(III) bromate** is $[\text{Al}(\text{H}_2\text{O})_6]^{3+} \cdot 3\text{BrO}_3^-$.^[1] This formula indicates a central aluminum ion (Al^{3+}) coordinated by six water (H_2O) molecules, forming the complex cation $[\text{Al}(\text{H}_2\text{O})_6]^{3+}$. This cation is ionically bonded to three bromate (BrO_3^-) anions. A hydrated form, **hexaaquaaluminum(III) bromate trihydrate**, with the formula $[\text{Al}(\text{H}_2\text{O})_6]^{3+} \cdot 3\text{BrO}_3^- \cdot 3\text{H}_2\text{O}$, has also been characterized.^{[2][3]}

Chemical Structure

The structure of **hexaaquaaluminum(III) bromate** is defined by the arrangement of its constituent ions: the hexaaquaaluminum(III) cation and the bromate anion.

- Hexaaquaaluminum(III) Cation ($[\text{Al}(\text{H}_2\text{O})_6]^{3+}$):** The aluminum(III) ion is centrally located and is coordinated by six water molecules. The oxygen atoms of the water molecules act as ligands, forming coordinate covalent bonds with the aluminum ion. These six water molecules are arranged in a slightly distorted octahedral geometry around the central

aluminum ion.[2][4][5] The aluminum ion utilizes its vacant 3s, 3p, and 3d orbitals to form six sp^3d^2 hybrid orbitals, which allows it to accept lone pairs from the six water molecules.[6]

- Bromate Anion (BrO_3^-): The bromate ion consists of a central bromine atom bonded to three oxygen atoms. It has a trigonal pyramidal geometry due to the presence of a lone pair of electrons on the bromine atom.[7][8][9]
- Crystal Structure: The solid-state structure of **hexaaquaaluminum(III) bromate trihydrate** has been determined using single-crystal X-ray diffraction.[2][3] The crystal is composed of the $[\text{Al}(\text{H}_2\text{O})_6]^{3+}$ octahedra, BrO_3^- anions, and additional water molecules (water of hydration) held together by a network of ionic bonds and hydrogen bonds.

Physicochemical Data

The quantitative data for **hexaaquaaluminum(III) bromate trihydrate** are summarized in the table below. This data is derived from X-ray crystallographic studies.

Property	Value	Reference
Molecular Formula	--INVALID-LINK-- $\cdot 3\text{H}_2\text{O}$	[2][3]
Molar Mass	572.84 g/mol	[2]
Crystal System	Triclinic	[2][3]
Space Group	P1	[2]
Unit Cell Dimensions	$a = 9.536 \text{ \AA}$ $b = 11.095 \text{ \AA}$ $c = 9.291 \text{ \AA}$ $\alpha = 106.58^\circ$ $\beta = 100.42^\circ$ $\gamma = 113.01^\circ$	[2][3]
Unit Cell Volume (V)	818.1 \AA^3	[2]
Density (Calculated)	2.33 g/cm^3	[2]
Average Al-O Bond Length	1.872 \AA (Uncorrected) 1.880 \AA (Corrected for rigid-body motion)	[2][3]
Average Br-O Bond Length	$1.643 - 1.652 \text{ \AA}$	[2][3]
Average O-Br-O Bond Angle	$103.6^\circ - 104.4^\circ$	[2][3]

Experimental Protocols

Synthesis of Hexaaquaaluminum(III) Bromate Solution

The synthesis of an aqueous solution of aluminum bromate can be achieved through a metathetical (double displacement) reaction. This protocol is based on the method described in the crystallographic study of its trihydrate form.[3]

Objective: To prepare a dilute aqueous solution of aluminum(III) bromate for crystallization or further use.

Materials:

- Aluminum sulfate, $\text{Al}_2(\text{SO}_4)_3$
- Barium bromate, $\text{Ba}(\text{BrO}_3)_2$
- Deionized water
- Filtration apparatus (e.g., Buchner funnel, filter paper)

Procedure:

- Prepare separate aqueous solutions of aluminum sulfate and barium bromate.
- Combine the solutions in stoichiometric amounts. The balanced chemical equation for the reaction is: $\text{Al}_2(\text{SO}_4)_3(\text{aq}) + 3\text{Ba}(\text{BrO}_3)_2(\text{aq}) \rightarrow 2\text{Al}(\text{BrO}_3)_3(\text{aq}) + 3\text{BaSO}_4(\text{s})$
- Upon mixing, a white precipitate of barium sulfate (BaSO_4) will form due to its low solubility in water.
- Stir the reaction mixture to ensure complete reaction.
- Remove the barium sulfate precipitate by filtration. The resulting filtrate is a dilute solution of aluminum(III) bromate, which exists as **hexaaquaaluminum(III) bromate** in the aqueous phase.

- Slow evaporation of this solution at room temperature can yield crystals of **hexaaquaaluminum(III) bromate** trihydrate.[3]

Structural Analysis by X-Ray Crystallography

The definitive structure of the compound in its crystalline form was elucidated by single-crystal X-ray diffraction.

Objective: To determine the precise three-dimensional arrangement of atoms and ions in the crystal lattice.

Methodology:

- A suitable single crystal of **hexaaquaaluminum(III) bromate** trihydrate is mounted on a goniometer.
- The crystal is irradiated with a monochromatic beam of X-rays (e.g., Mo K α radiation, $\lambda = 0.71073 \text{ \AA}$).[2]
- The diffraction pattern produced by the crystal is recorded as a series of reflections at different angles.
- The intensity and position of these reflections are used to calculate the electron density map of the unit cell.
- From the electron density map, the positions of the individual atoms (Al, Br, O, and H) are determined.
- The structural model is then refined using least-squares methods to obtain precise bond lengths, bond angles, and other crystallographic parameters.[2][3]

Visualization of Aqueous Dissociation

When dissolved in water, **hexaaquaaluminum(III) bromate**, an ionic salt, dissociates into its constituent ions. The hexaaquaaluminum(III) complex cation remains intact in solution. The following diagram illustrates this dissociation process.

Caption: Dissociation of solid **hexaaquaaluminum(III) bromate** in water.

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